

# comparison quizalofop variants ethyl tefuryl propaquizafop

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## Compound Focus: Quizalofop

CAS No.: 76578-12-6

Cat. No.: S540883

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## Chemical and Regulatory Profile Comparison

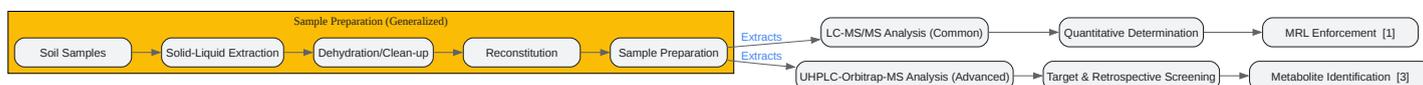
The table below summarizes the key identifiers and regulatory standing of the three variants based on the latest European Food Safety Authority (EFSA) assessment [1] [2].

Property	Quizalofop-P-Ethyl	Quizalofop-P-Tefuryl	Propaquizafop
<b>IUPAC Name</b>	Ethyl (2R)-2-{4-[(6-chloroquinoxalin-2-yl)oxy]phenoxy}propanoate [3]	(RS)-tetrahydrofurfuryl (R)-2-[4-(6-chloroquinoxalin-2-yloxy)phenoxy]propionate [4]	2-[(Isopropylideneamino)oxy]ethyl (2R)-2-{4-[(6-chloro-2-quinoxalinyloxy]phenoxy}propanoate [3]
<b>CAS RN</b>	100646-51-3 [3]	200509-41-7 [4] [3]	111479-05-1 [3]
<b>Molecular Formula</b>	Information missing	C <sub>22</sub> H <sub>21</sub> ClN <sub>2</sub> O <sub>5</sub> [4]	Information missing
<b>Molecular Mass</b>	Information missing	428.89 [4]	Information missing
<b>Substance Group</b>	Aryloxyphenoxypropionate herbicide [4]	Aryloxyphenoxypropionate herbicide [4]	Aryloxyphenoxypropionate herbicide (isopropylideneamino ester of quizalofop) [3]

Property	Quizalofop-P-Ethyl	Quizalofop-P-Tefuryl	Propaquizafop
<b>EU Approval Status</b>	Approved; confirmatory data gaps mostly unaddressed [1]	Approved until at least 28 Feb 2027 [1] [4]	Approved; confirmatory data gaps unaddressed [1]
<b>Residue Definition</b>	"quizalofop (sum of quizalofop, its salts, its esters [including propaquizafop] and its conjugates)" [1]	"quizalofop (sum of quizalofop, its salts, its esters [including propaquizafop] and its conjugates)" [1]	"quizalofop (sum of quizalofop, its salts, its esters [including propaquizafop] and its conjugates)" [1]

## Analytical Methodology Overview

The search results reference analytical techniques but do not provide complete protocols. The following workflow generalizes the methods cited in the literature.



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- **Sample Preparation:** For soil analysis, a common approach involves **solid-liquid extraction** with solvents like acetone or acetonitrile, followed by a dehydration and clean-up step, potentially using a QuEChERS method [3].
- **Instrumental Analysis:**
  - **LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry):** The most frequently used technique for the quantitative determination and enforcement of Maximum Residue Levels (MRLs) [1] [3].
  - **UHPLC-Orbitrap-MS (Ultra-High Performance Liquid Chromatography-Orbitrap Mass Spectrometry):** A high-resolution mass spectrometry method is applied for more comprehensive analysis. It enables target analysis and retrospective screening for known and unknown metabolites due to its high mass accuracy [3].

## Regulatory Assessment Summary

The EFSA considers these three variants together for risk assessment because they share a **common residue definition for monitoring and risk assessment** [1] [2]. As of February 2024 [2]:

- **Data Gaps:** The 2024 EFSA opinion concluded that most **confirmatory data gaps for plant commodities remained unaddressed** for all three variants. For animal commodities, data was only fully addressed for some tissues (muscle, poultry liver, eggs) [1].
- **Consumer Risk:** Despite the data gaps, the short-term and long-term intake of residues from the use of **Quizalofop-P-Tefuryl** is considered unlikely to present a risk to consumer health [1] [2].
- **MRL Revisions:** The new information submitted required a revision of existing MRLs for several commodities. Further risk management decisions are needed, particularly for some animal liver and kidney MRLs [1].

## Key Insights and Data Gaps

- **Shared Properties:** All three compounds are **aryloxyphenoxypropionate herbicides** with a similar mode of action, acting as systemic **ACCase (acetyl-CoA carboxylase) inhibitors** that disrupt fatty acid biosynthesis in plants [4] [3].
- **Metabolic Link:** **Propaquizaofop** is identified as an **isopropylideneamino ester of quizalofop**, and all variants can degrade into common metabolites like **quizalofop acid** and **6-chloroquinoxalin-2-ol (CHQ)** [3].
- **Major Data Gaps:** The search results do not provide comparative experimental data on performance metrics such as **efficacy against specific weeds, half-life in different soils (DT50), or mobility (Koc)**. Detailed, step-by-step experimental protocols for bioefficacy studies are also unavailable.

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## References

1. Evaluation of confirmatory data following the Article 12 MRL review for... [pmc.ncbi.nlm.nih.gov]
2. Evaluation of confirmatory data following the Article 12 MRL... | EFSA [efsa.europa.eu]
3. Degradation studies of quizalofop-p and related ... [sciencedirect.com]
4. Quizalofop-P- tefuryl (Ref: UBI C4874 ) [sitem.herts.ac.uk]

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